

Navigating the Safety Profile of 4-cyano-N,N-dimethylbenzamide: A Technical Guide

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Compound of Interest

Compound Name: 4-cyano-N,N-dimethylbenzamide

Cat. No.: B1285705

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Disclaimer: A comprehensive, verified Material Safety Data Sheet (MSDS) for **4-cyano-N,N-dimethylbenzamide** (CAS: 24167-50-8) is not readily available in public databases. This guide has been compiled from limited information from chemical suppliers and general safety principles for related chemical classes, namely aromatic amides and nitriles. The information herein should be used as a preliminary reference only and is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). All laboratory work involving this compound must be preceded by a thorough, specific risk assessment.

This technical guide provides an overview of the known properties and inferred safety considerations for **4-cyano-N,N-dimethylbenzamide**, designed for researchers, scientists, and professionals in drug development. Due to the scarcity of detailed public data, this document emphasizes general safety protocols and highlights areas where specific information is lacking.

Physicochemical Properties

The fundamental physical and chemical characteristics of a compound are essential for its safe handling and use in experimental settings. The available data for **4-cyano-N,N-dimethylbenzamide** is summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	PubChem[1]
Molecular Weight	174.20 g/mol	PubChem[1]
CAS Number	24167-50-8	BLD Pharm[2], PubChem[1]
Appearance	Solid (presumed)	General chemical knowledge
Storage	Sealed in dry, room temperature	BLD Pharm[2]

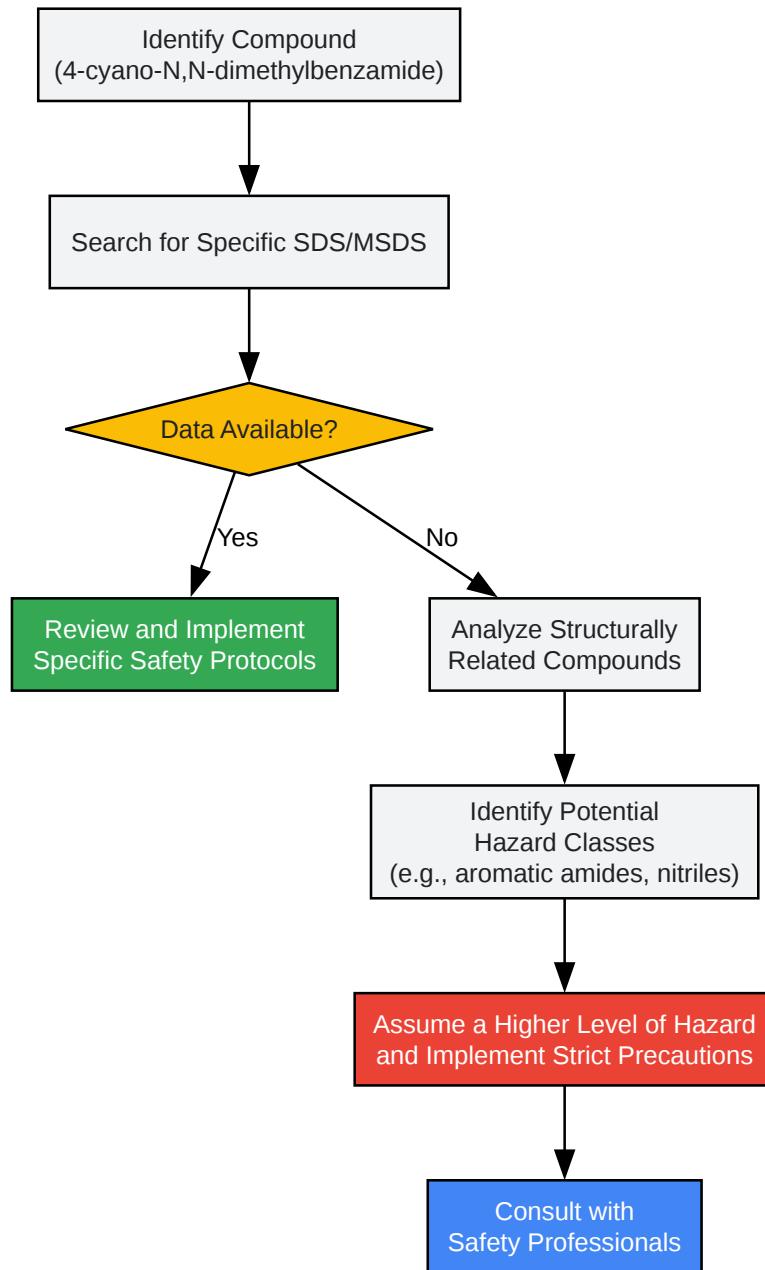
Hazard Identification and Classification

A definitive Globally Harmonized System (GHS) classification for **4-cyano-N,N-dimethylbenzamide** is not available. However, information on related compounds, such as N,N-dimethylbenzamide, suggests that it may be harmful if swallowed and may cause skin, eye, and respiratory irritation.[3][4][5][6] A "Warning" signal word has been associated with the compound by some suppliers, but without specific hazard statements.

Given the presence of a cyano group, while generally less toxic than inorganic cyanide salts, the possibility of hazardous decomposition or metabolism cannot be entirely ruled out without specific toxicological data.[7][8] Aromatic amides and amines can also present long-term health risks.[9][10][11]

The following diagram illustrates a general workflow for assessing the hazards of a chemical with limited safety information.

General Hazard Assessment Workflow for Compounds with Limited Data

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Caption: A workflow for hazard assessment when a specific SDS is unavailable.

Handling and Storage

Prudent laboratory practices are paramount when handling chemicals with incomplete safety profiles.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][12]
- Ensure easy access to an eyewash station and safety shower.[3][12]

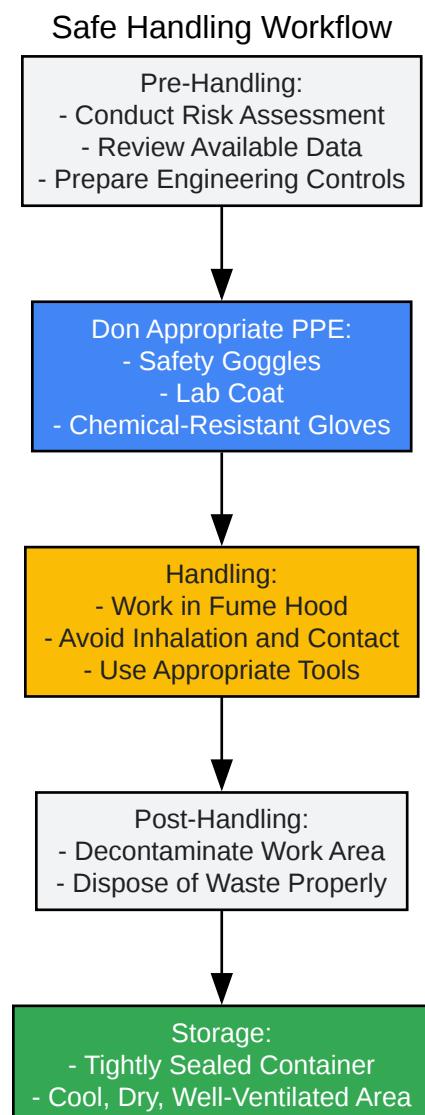
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield where splashing is possible.[3][12]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are essential.[3][12]
- Respiratory Protection: If dust or aerosols are likely to be generated, a NIOSH-approved respirator is recommended.[3][12]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.[3][4][5]

The following diagram outlines a logical flow for the safe handling of a chemical like **4-cyano-N,N-dimethylbenzamide**.



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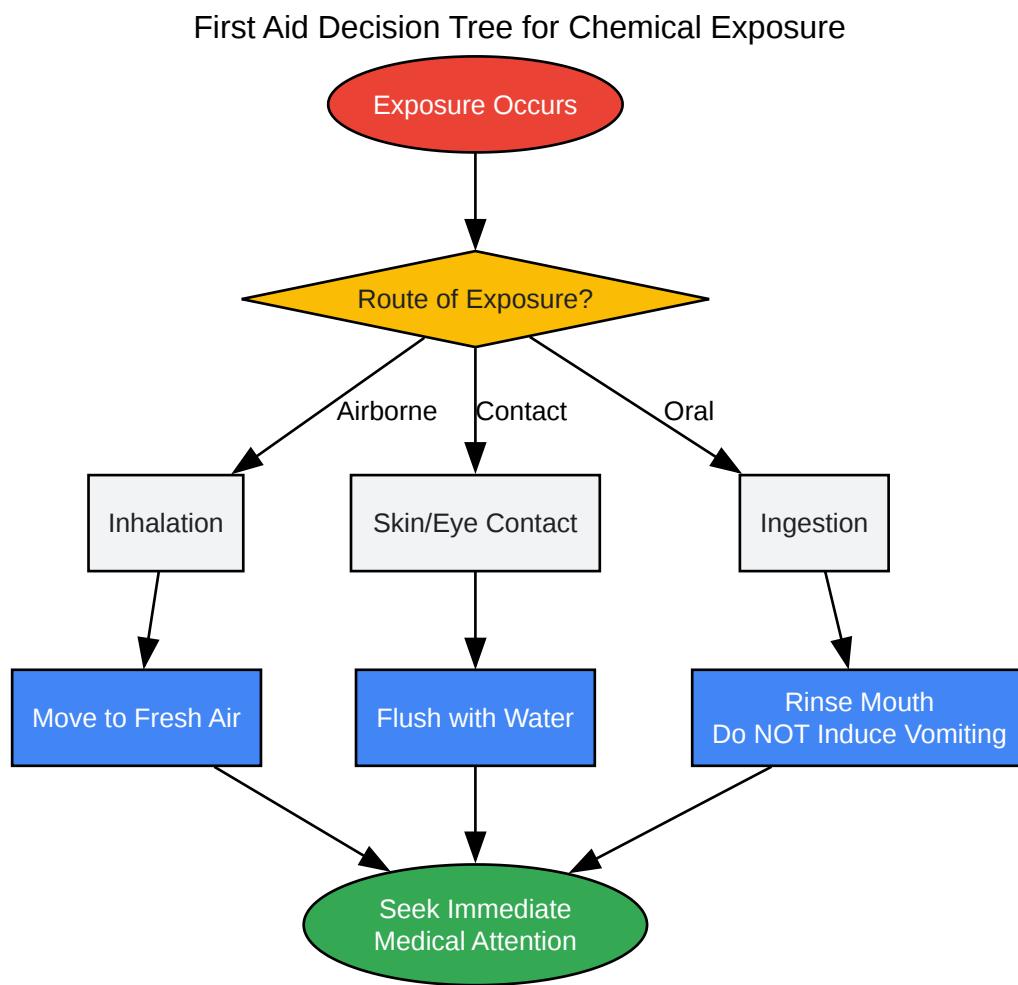
Caption: A general workflow for the safe handling of laboratory chemicals.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following measures are based on general principles for handling irritant chemicals.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[3][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[3][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][5]

The decision-making process for administering first aid is illustrated in the following diagram.



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Caption: A decision tree for initial first aid response to chemical exposure.

Toxicological Information

No specific toxicological data, such as LD50 or LC50 values, for **4-cyano-N,N-dimethylbenzamide** has been found in the public domain. The toxicological properties have not been fully investigated. As a general precaution, this compound should be handled as a potentially hazardous substance.

Experimental Protocols

Detailed experimental protocols for toxicological or safety assessments of **4-cyano-N,N-dimethylbenzamide** are not publicly available. Standard methodologies such as those outlined by the Organisation for Economic Co-operation and Development (OECD) for testing of chemicals would be appropriate for a thorough evaluation.

In conclusion, while **4-cyano-N,N-dimethylbenzamide** is commercially available, its safety profile is not well-documented publicly. Researchers and drug development professionals must exercise a high degree of caution, implement stringent safety protocols, and are strongly advised to obtain a comprehensive Safety Data Sheet from their supplier before commencing any work with this compound.

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